

# 3-(Chloromethyl)tetrahydrofuran molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Chloromethyl)tetrahydrofuran

Cat. No.: B1289982

[Get Quote](#)

## Technical Guide: 3-(Chloromethyl)tetrahydrofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular structure and properties of **3-(Chloromethyl)tetrahydrofuran**, a heterocyclic organic compound. The information is intended to support research and development activities where this molecule is of interest.

## Core Molecular Data

The fundamental quantitative data for **3-(Chloromethyl)tetrahydrofuran** are summarized below. This compound is a constitutional isomer of the more commonly cited 2-(Chloromethyl)tetrahydrofuran. It is crucial to distinguish between these two isomers by their CAS numbers to ensure the correct material is being sourced and utilized in experimental work.

Property	Value	Citations
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO	[1][2][3]
Molecular Weight	120.58 g/mol	[1][2][3]
CAS Number	89181-22-6	[1][2][3]
Synonyms	Furan, 3-(chloromethyl)tetrahydro-	[3]

## Molecular Structure

The structure of **3-(Chloromethyl)tetrahydrofuran** consists of a central five-membered saturated ether ring (tetrahydrofuran). A chloromethyl group (-CH<sub>2</sub>Cl) is attached to the third carbon atom of this ring.

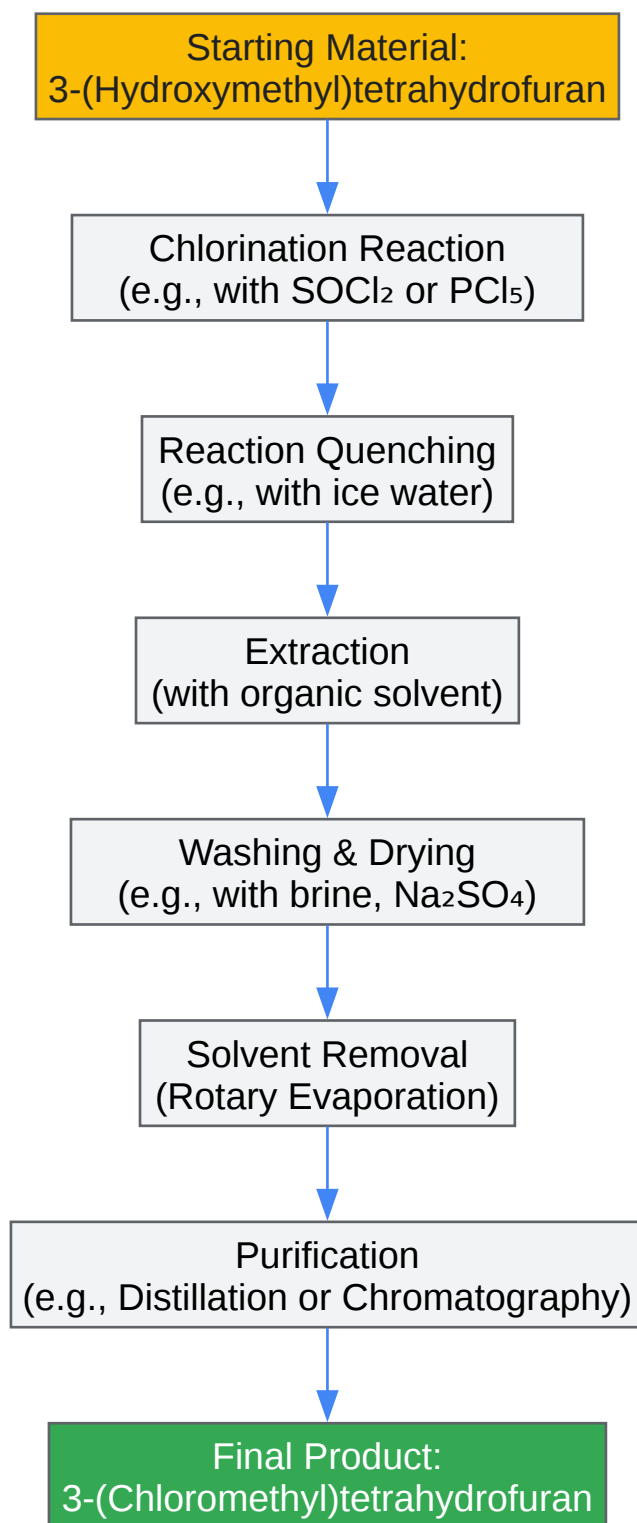
Caption: Molecular structure of **3-(Chloromethyl)tetrahydrofuran**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3-(Chloromethyl)tetrahydrofuran** are typically found within specialized chemical literature, such as peer-reviewed journals or patents. A general search does not yield specific, step-by-step laboratory procedures. However, the synthesis of such a compound would likely involve standard organic chemistry methodologies.

A plausible synthetic route could involve the chlorination of 3-(Hydroxymethyl)tetrahydrofuran. This transformation is a common procedure in organic synthesis and can be achieved using various chlorinating agents.

Below is a logical workflow for a potential synthesis and purification process.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for chemical synthesis and purification.

Professionals seeking to perform experiments with this compound should consult chemical databases and scientific literature for validated protocols and safety information. Key search terms would include the compound's CAS number (89181-22-6) and chemical name. All laboratory work should be conducted with appropriate safety measures in place, including the use of personal protective equipment and adherence to a thorough hazard assessment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 89181-22-6 | 3-(Chloromethyl)tetrahydrofuran - MolDb [moldb.com]
- 2. scbt.com [scbt.com]
- 3. FURAN, 3-(CHLOROMETHYL)TETRAHYDRO- | 89181-22-6 [chemicalbook.com]
- To cite this document: BenchChem. [3-(Chloromethyl)tetrahydrofuran molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289982#3-chloromethyl-tetrahydrofuran-molecular-structure-and-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)